

Analysis of Şalgam Aroma Profile using Gas Chromatography-Mass Spectrometry

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Compound of Interest

Compound Name: *Salgim*
CAS No.: 331284-85-6
Cat. No.: B12772139

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Application Note

Introduction

Şalgam, a traditional Turkish fermented beverage, is produced through the lactic acid fermentation of black carrot, bulgur flour, turnip, salt, and water.[1][2][3] Its characteristic sour and savory taste is complemented by a complex aroma profile that significantly influences consumer acceptance. The volatile organic compounds (VOCs) contributing to this aroma are primarily generated during the fermentation process. Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique for separating, identifying, and quantifying these volatile compounds, providing valuable insights into the aroma chemistry of Şalgam.[4] This application note details a comprehensive GC-MS method for the analysis of the Şalgam aroma profile, intended for researchers, scientists, and professionals in the food and beverage industry.

The aroma of Şalgam is comprised of a diverse range of chemical classes, including terpenes, esters, alcohols, volatile acids, and phenols.[1][3] The concentration and composition of these compounds can vary depending on the production methods, such as the use of different starter

cultures or variations in the amount of raw materials like purple carrot.[1][5][6] Understanding the impact of these variations on the final aroma profile is crucial for quality control and product development.

Experimental Protocol

This protocol outlines the procedure for the extraction and analysis of volatile aroma compounds from Şalgam samples using GC-MS.

Materials and Reagents

- Şalgam sample
- Pentane (C_5H_{12})
- Dichloromethane (CH_2Cl_2)
- Anhydrous sodium sulfate (Na_2SO_4)
- Internal standard (e.g., 4-nonanol)
- n-alkane series (for retention index calculation)

Sample Preparation: Liquid-Liquid Extraction

- Sample Preparation: Centrifuge the Şalgam sample to separate the solid particles.
- Internal Standard Addition: Add a known concentration of an internal standard (e.g., 4-nonanol) to a measured volume of the clear Şalgam juice. This is crucial for the accurate quantification of the aroma compounds.[7]
- Extraction: Perform a liquid-liquid extraction using a mixture of pentane and dichloromethane.[1][3] The ratio of the solvent mixture can be optimized, but a 1:1 (v/v) ratio is a good starting point. Vigorously mix the sample and the solvent mixture in a separatory funnel and then allow the layers to separate.
- Drying: Collect the organic layer and dry it over anhydrous sodium sulfate to remove any residual water.

- Concentration: Carefully concentrate the dried extract to a small volume under a gentle stream of nitrogen.

GC-MS Analysis

- Gas Chromatograph: Agilent 6890 or similar.
- Mass Spectrometer: Agilent 5975 or similar.
- Column: DB-Wax capillary column (30 m length x 0.25 mm i.d. x 0.5 μ m thickness).[1][7]
- Injection: 3 μ L of the extract in pulsed splitless mode.[1]
- Injector Temperature: 270 °C.[1]
- Carrier Gas: Helium at a constant flow rate of 1.5 mL/min.[1]
- Oven Temperature Program:
 - Initial temperature: 50 °C.
 - Ramp: Increase to 250 °C at a rate of 4 °C/min.[1]
 - Final hold: Hold at 250 °C for 10 minutes.[1]
- Mass Spectrometer Parameters:
 - Ionization Mode: Electron Impact (EI) at 70 eV.
 - Mass Range: m/z 35-500.
 - Ion Source Temperature: 200 °C.

Data Analysis

- Compound Identification: Identify the volatile compounds by comparing their mass spectra with commercial libraries such as Wiley and NBS.[1] Further confirmation can be achieved by comparing their calculated retention indices with those of authentic standards.

- **Quantification:** Quantify the identified compounds using the internal standard method. The concentration of each analyte is calculated based on its peak area relative to the peak area of the internal standard.

Data Presentation

The following table summarizes the major classes of aroma compounds identified in Şalgam and their typical concentration ranges found in different studies.

Aroma Compound Class	Number of Compounds Identified	Concentration Range (µg/L)	Key Compounds
Terpenes	20 - 26	Varies	α-Pinene, β-Pinene, Limonene, Terpinolene
Esters	9 - 17	Varies	Ethyl acetate, Ethyl lactate, Ethyl hexanoate
Alcohols	9 - 11	1728.06 - 3031.0	Isoamyl alcohol, Phenylethyl alcohol, 1-Octen-3-ol
Volatile Acids	5 - 10	Varies	Acetic acid, Butanoic acid, Hexanoic acid
Volatile Phenols	6 - 9	Varies	4-Vinylguaiacol, Eugenol, 4-Ethylphenol
Lactones	5 - 6	Varies	γ-Nonalactone, γ-Decalactone
Other Compounds	Varies	Varies	Carbonyls, Naphthalenes, C13-Norisoprenoids

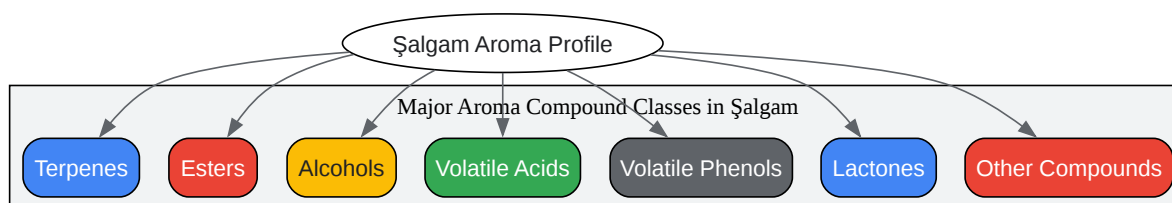
Concentration ranges are compiled from multiple studies and can vary based on production methods.[1][5][7]

Visualizations



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Caption: Experimental workflow for GC-MS analysis of Şalgam aroma.



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Caption: Key classes of aroma compounds identified in Şalgam.

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